

Essential Safety and Operational Guide for Handling Zidovudine-d3

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Compound of Interest

Compound Name: Zidovudine-d3

Cat. No.: B12424014

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Zidovudine-d3**. The following procedural steps and data are designed to ensure safe operational use and disposal, fostering a secure laboratory environment.

Compound Hazard Overview

Zidovudine-d3 is the deuterium-labeled version of Zidovudine. As such, it should be handled with the same precautions as the parent compound. Zidovudine is classified as a hazardous drug. It is suspected of causing genetic defects, cancer, and may damage fertility or an unborn child.^{[1][2][3]} It may also cause damage to organs, specifically the bone marrow and liver, through prolonged or repeated exposure.^[3] The International Agency for Research on Cancer (IARC) has classified Zidovudine as possibly carcinogenic to humans (Group 2B).^[1]

Personal Protective Equipment (PPE) and Safety Data

Proper personal protective equipment is mandatory to minimize exposure risk. The following table summarizes the required PPE and key safety data for handling **Zidovudine-d3**.

Parameter	Specification	Citation
CAS Number	30516-87-1 (for Zidovudine)	[1]
Molecular Formula	C ₁₀ H ₁₀ D ₃ N ₅ O ₄	[4]
Molecular Weight	270.26 g/mol	[4]
Appearance	White to off-white solid	[4][5]
Primary Hazards	Mutagenic, Carcinogenic, Teratogenic, Organ Toxicity	[1][2][3]
Gloves	Two pairs of chemotherapy-grade nitrile gloves (ASTM D6978 compliant). Change every 30-60 minutes or if contaminated.	[6][7][8]
Gown	Disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs.	[6][8]
Eye/Face Protection	Safety glasses with side shields are the minimum requirement. For splash risks, use chemical splash goggles and a face shield.	[7][9]
Respiratory Protection	Work should be conducted in a certified chemical fume hood or other ventilated enclosure. A NIOSH-approved respirator may be necessary for procedures with a high risk of aerosolization or when handling powders outside of a containment device.	[8]
Occupational Exposure Limits	No specific occupational exposure limits have been	[1]

established. All work should be conducted under conditions of good ventilation to minimize exposure.

Operational and Disposal Plans: A Step-by-Step Guide

Follow these procedural guidelines to ensure the safe handling and disposal of **Zidovudine-d3**.

Receiving and Storage

- Unpacking: Wear a single pair of chemotherapy-grade gloves and a lab coat. A full-face respirator may be required until an assessment confirms no breakage or spillage occurred during transport.[8]
- Inspection: Visually inspect the container for any damage or leaks upon arrival.
- Storage: Store the compound in a clearly labeled, sealed container in a designated, restricted-access area.[10][11] The storage temperature for the powder form is typically -20°C for long-term stability.[4]

Preparation and Handling (Compounding)

- Designated Area: All handling of **Zidovudine-d3** must occur in a designated area, such as a chemical fume hood or a biological safety cabinet, to prevent contamination of the general laboratory space.[1][6]
- Donning PPE: Before handling, put on all required PPE: inner gloves, gown (ensuring cuffs are tucked under inner gloves), outer gloves (over the gown cuffs), and eye/face protection. [6]
- Weighing and Aliquoting: Handle solid **Zidovudine-d3** carefully to avoid generating dust. Use a ventilated balance enclosure or a chemical fume hood for weighing.
- Hand Hygiene: Always wash hands thoroughly with soap and water before donning and after removing PPE.[6][9]

Spill Management

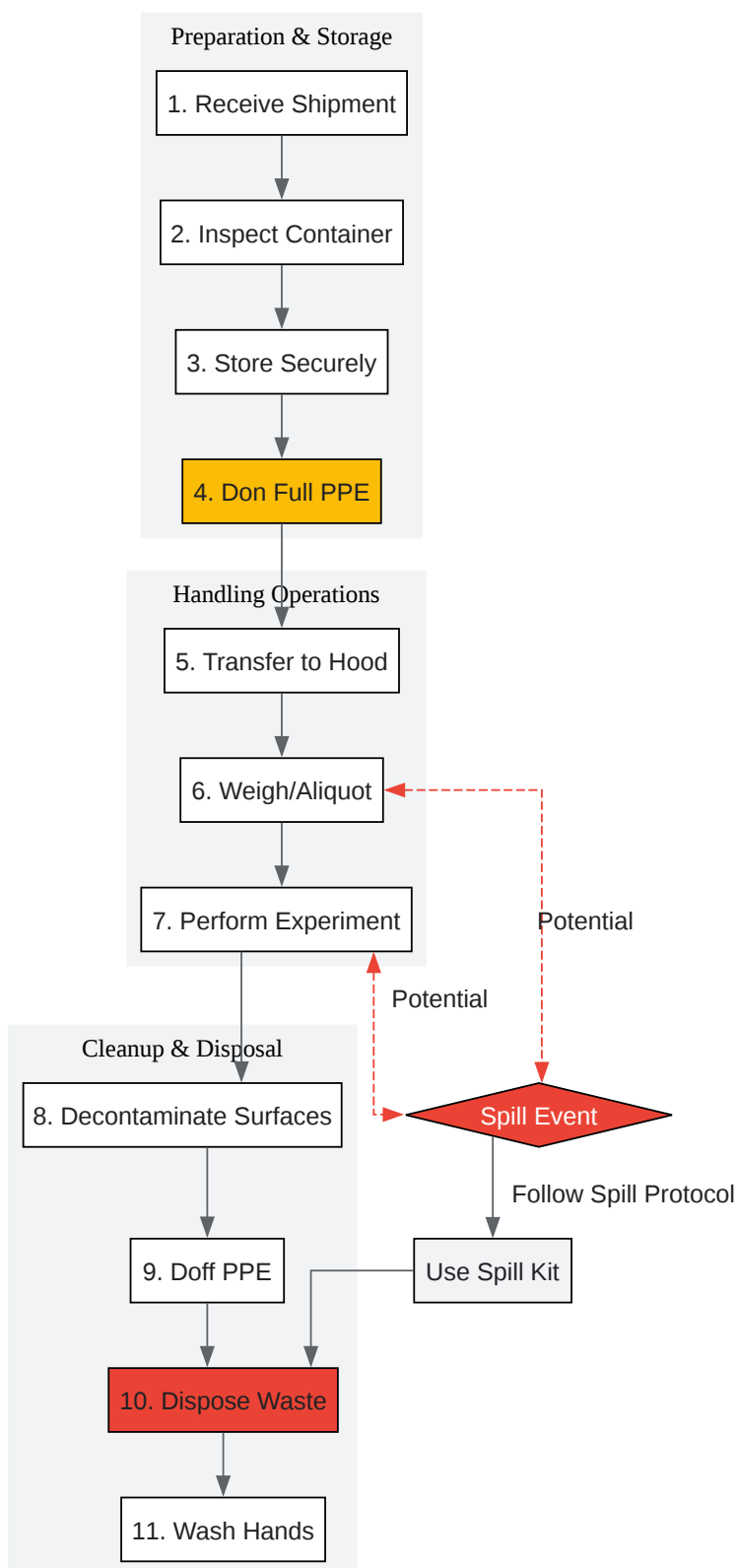
- Evacuate: Alert others in the area and evacuate if necessary.
- Contain: Isolate the spill area.
- PPE: Don appropriate PPE, including double gloves, a gown, and eye protection. For larger spills, respiratory protection may be necessary.
- Clean-up:
 - Gently cover the spill with absorbent pads.
 - Working from the outside in, clean the area with an appropriate cleaning agent, followed by a neutralizer if applicable.
 - Collect all contaminated materials (absorbent pads, wipes, contaminated PPE) in a designated hazardous waste container.[\[9\]](#)
- Decontaminate: Thoroughly decontaminate the spill area and any equipment involved.

Disposal Plan

- Waste Segregation: All materials that come into contact with **Zidovudine-d3** are considered hazardous waste. This includes contaminated PPE, weighing papers, pipette tips, and empty vials.
- Trace Waste: Dispose of items with trace contamination (e.g., empty vials, used gloves, gowns) in a clearly labeled, sealed hazardous waste container, often a yellow or black bin designated for chemotherapy or hazardous drug waste.[\[9\]](#)
- Bulk Waste: Unused or expired **Zidovudine-d3** must be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.[\[1\]](#)[\[3\]](#) Follow institutional and local regulations for hazardous waste disposal, which may involve returning the material to the manufacturer or using a licensed waste management contractor.[\[5\]](#)[\[12\]](#)[\[13\]](#)
- Sharps: Needles and syringes used for handling **Zidovudine-d3** solutions must be disposed of in a designated sharps container without recapping.[\[9\]](#)

Handling Workflow Visualization

The following diagram illustrates the standard workflow for handling **Zidovudine-d3**, from receipt to disposal, emphasizing critical safety checkpoints.



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Caption: Workflow for Safe Handling of **Zidovudine-d3**.

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